

Technical Guide: Certificate of Analysis for Methomyl-d3 Standard

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Compound of Interest

Compound Name: *Methomyl-d3*

CAS No.: *19928-35-9*

Cat. No.: *B7821746*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical profile of the **Methomyl-d3** standard. It is intended to serve as a detailed resource for researchers and scientists utilizing this internal standard in quantitative analyses. This document outlines the material's specifications, detailed experimental protocols for its characterization, and visual representations of its mechanism of action and analytical workflow.

Quantitative Data Summary

The following tables summarize the key quantitative data for the **Methomyl-d3** analytical standard, based on information from various suppliers.^[1] Batch-specific data, such as the exact purity and isotopic enrichment, are typically provided on the Certificate of Analysis accompanying a specific lot.

Table 1: General Information

Parameter	Value	Reference
Chemical Name	N-[[[(methyl-d3-amino)carbonyl]oxy]-ethanimidothioic acid, methyl ester	[2]
CAS Number	1398109-07-3	[2]
Molecular Formula	C ₅ H ₇ D ₃ N ₂ O ₂ S	[2]
Molecular Weight	165.2 g/mol	[2]

Table 2: Physical and Chemical Properties

Parameter	Value	Reference
Physical State	Solid	[2]
Appearance	White to off-white crystalline solid	
Melting Point	78 - 79 °C	
Solubility	Chloroform: slightly soluble; Methanol: slightly soluble	[2]
Storage Temperature	-20°C	

Table 3: Analytical Specifications

Parameter	Specification	Reference
Purity	>98%	[1]
Isotopic Enrichment	≥99% deuterated forms (d ₁ -d ₃)	[2]
Intended Use	Internal standard for the quantification of methomyl by GC- or LC-MS	[2]

Experimental Protocols

Detailed methodologies for the analysis of **Methomyl-d3** are crucial for its proper application as an internal standard. The following protocols are based on established methods for the analysis of Methomyl.[3][4][5]

High-Performance Liquid Chromatography (HPLC) with UV Detection

This method is suitable for determining the purity of the **Methomyl-d3** standard.

Instrumentation:

- HPLC system with a UV detector
- C18 analytical column (e.g., 25 cm x 4.6 mm, 5 µm particle size)[3]
- Data acquisition and processing software

Reagents:

- Acetonitrile, HPLC grade[3]
- Water, HPLC grade[3]
- **Methomyl-d3** standard

Procedure:

- **Standard Preparation:** Accurately weigh a small amount of the **Methomyl-d3** standard and dissolve it in acetonitrile to prepare a stock solution of a known concentration. Prepare a series of working standards by diluting the stock solution with acetonitrile.[3]
- **Chromatographic Conditions:**
 - **Mobile Phase:** Isocratic elution with a mixture of acetonitrile and water. The exact ratio should be optimized to achieve good separation.

- Flow Rate: 1.0 mL/min[3]
- Column Temperature: Ambient
- Detection Wavelength: 234 nm
- Injection Volume: 10 µL
- Analysis: Inject the working standards and a blank (acetonitrile) into the HPLC system to establish a calibration curve and confirm the absence of interfering peaks. Inject the sample solution of **Methomyl-d3**.
- Data Processing: Determine the peak area of **Methomyl-d3** in the sample chromatogram. Calculate the purity by comparing the peak area to the calibration curve.

Gas Chromatography-Mass Spectrometry (GC-MS)

This method is employed for the confirmation of identity and to assess the isotopic enrichment of the **Methomyl-d3** standard.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for pesticide analysis (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 µm film thickness)
- Data acquisition and processing software

Reagents:

- Acetonitrile, HPLC grade
- **Methomyl-d3** standard

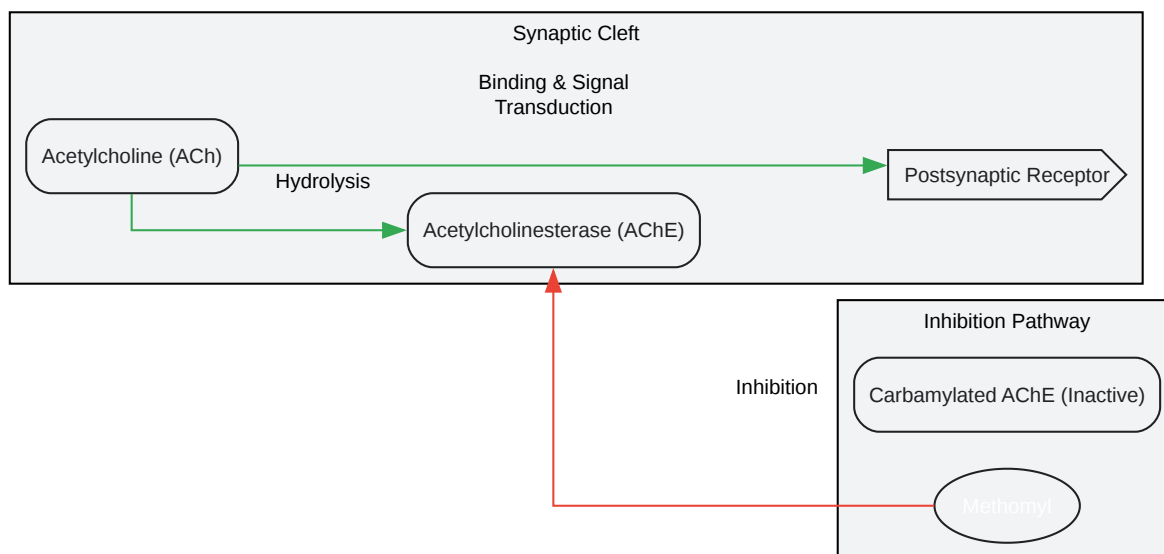
Procedure:

- Sample Preparation: Prepare a dilute solution of the **Methomyl-d3** standard in acetonitrile.

- GC-MS Conditions:
 - Inlet Temperature: 250°C
 - Injection Mode: Splitless
 - Carrier Gas: Helium at a constant flow rate
 - Oven Temperature Program: Start at a suitable initial temperature (e.g., 70°C), hold for a short period, then ramp to a final temperature (e.g., 280°C).
 - MS Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Mass Analyzer: Scan a mass range that includes the molecular ions of Methomyl and **Methomyl-d3** (e.g., m/z 50-200).
- Data Analysis:
 - Identity Confirmation: Compare the obtained mass spectrum of the analyte with a reference spectrum of Methomyl.
 - Isotopic Enrichment: Determine the relative abundances of the molecular ion peaks corresponding to **Methomyl-d3** and any unlabeled Methomyl. The isotopic enrichment is calculated from the ratio of these peak areas.

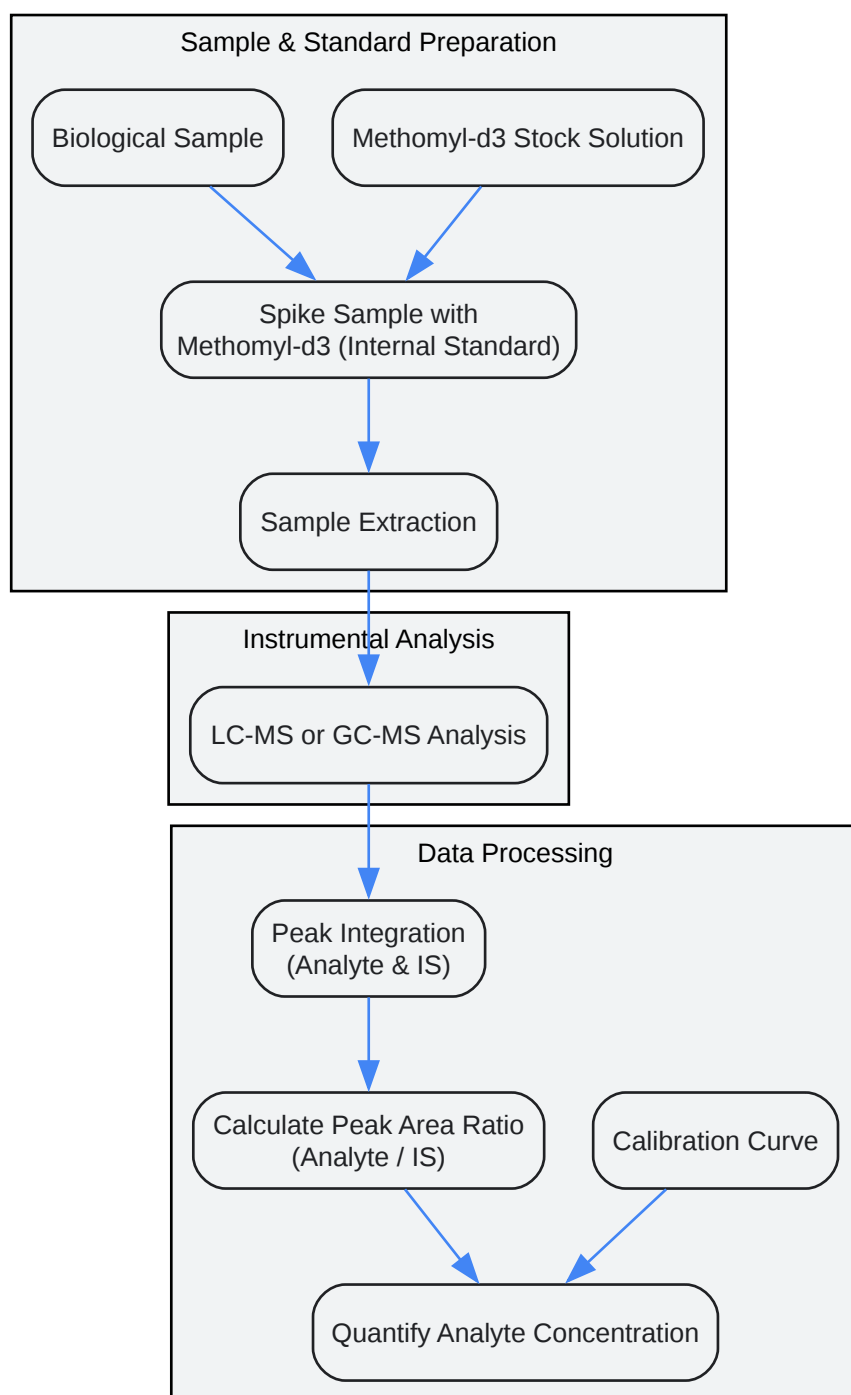
Visualizations

The following diagrams illustrate the mechanism of action of Methomyl and a typical experimental workflow for its use as an internal standard.



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Mechanism of Acetylcholinesterase Inhibition by Methomyl.



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General Workflow for Analyte Quantification using an Internal Standard.

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